

Spectroscopic Characterization of Mefenidramium: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Mefenidramium

CAS No.: 29869-74-7

Cat. No.: B16105613

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for the spectroscopic characterization of **Mefenidramium**. The information herein is intended to support quality control, structural elucidation, and analytical method development for this quaternary ammonium compound.

Introduction

Mefenidramium, chemically known as 2-benzhydryloxyethyl(trimethyl)azanium, is a quaternary ammonium salt.^[1] Its thorough characterization is crucial for ensuring its identity, purity, and stability in pharmaceutical preparations. Spectroscopic techniques are fundamental in providing detailed molecular-level information. This document outlines the application of Ultraviolet-Visible (UV-Vis) Spectroscopy, Fourier-Transform Infrared (FT-IR) Spectroscopy, Nuclear Magnetic Resonance (NMR) Spectroscopy, and Mass Spectrometry (MS) for the analysis of **Mefenidramium**.

Physicochemical Properties

A summary of the key physicochemical properties of **Mefenidramium** metilsulfate is presented in Table 1.

Table 1: Physicochemical Properties of **Mefenidramium** Metilsulfate

Property	Value	Reference
IUPAC Name	2-benzhydryloxyethyl(trimethyl)azanium;methyl sulfate	[2][3]
CAS Number	4858-60-0	[2][4]
Molecular Formula	C ₁₉ H ₂₇ NO ₅ S	[2]
Molecular Weight	381.49 g/mol	[2][5]
Appearance	Solid powder	[2]
Melting Point	135-136 °C	[4]

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy is utilized to analyze the electronic transitions within the **Mefenidramium** molecule, primarily arising from its chromophores. The benzhydryl group, with its two phenyl rings, is the principal chromophore responsible for UV absorption.[6]

Quantitative Data

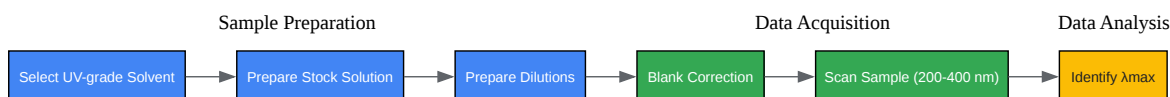
Table 2: UV-Vis Spectroscopic Data for **Mefenidramium** Metilsulfate

Parameter	Expected Value
λ_{max} (in Methanol)	~ 258 nm
Molar Absorptivity (ϵ)	Concentration-dependent

Experimental Protocol

- Solvent Selection: Utilize a UV-grade solvent such as methanol.
- Sample Preparation:
 - Prepare a stock solution of **Mefenidramium** metilsulfate with a known concentration (e.g., 1 mg/mL) in the selected solvent.
 - From the stock solution, create a series of dilutions to establish a linear range of absorbance. A typical concentration for determining the maximum absorbance wavelength (λ_{max}) is between 10-50 $\mu\text{g/mL}$.[\[6\]](#)
- Instrumentation: Employ a calibrated double-beam UV-Vis spectrophotometer.
- Blank Correction: Use the selected solvent as a blank to zero the instrument.[\[6\]](#)
- Spectral Acquisition: Scan the sample solution over a wavelength range of 200-400 nm.[\[6\]](#)
- Data Analysis: Identify the wavelength of maximum absorbance (λ_{max}).

Experimental Workflow



[Click to download full resolution via product page](#)

Diagram 1: Experimental workflow for UV-Vis spectroscopy.

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy is employed to identify the functional groups present in **Mefenidramium** based on their characteristic vibrational frequencies.

Predicted Quantitative Data

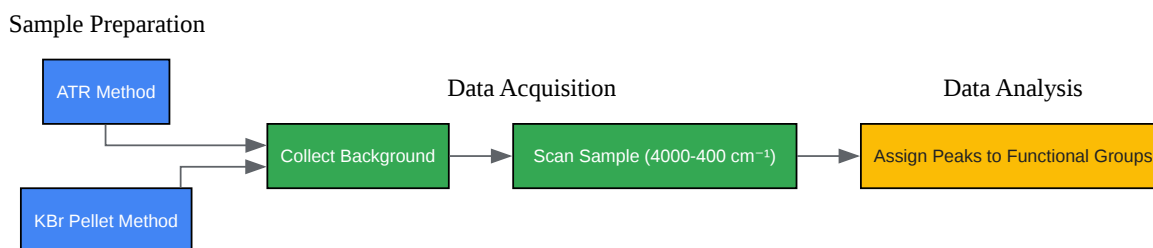
Table 3: Predicted FT-IR Spectral Data for **Mefenidramium** Metilsulfate

Wavenumber (cm ⁻¹)	Functional Group	Vibrational Mode
3100-3000	Aromatic C-H	Stretching
2980-2850	Aliphatic C-H	Stretching
1600-1450	Aromatic C=C	Stretching
~1480	Quaternary Ammonium	Bending
1250-1000	C-O (Ether)	Stretching
~1260 and ~1060	S=O (Sulfate)	Stretching

Experimental Protocol

- Sample Preparation:
 - KBr Pellet Method: Mix approximately 1-2 mg of **Mefenidramium** metilsulfate with 100-200 mg of dry potassium bromide (KBr). Grind the mixture to a fine powder and press it into a transparent pellet using a hydraulic press.[\[6\]](#)
 - Attenuated Total Reflectance (ATR): Place a small amount of the solid sample directly onto the ATR crystal.[\[6\]](#)
- Instrumentation: Use a calibrated FT-IR spectrometer.
- Background Collection: Collect a background spectrum of the empty sample compartment (for the KBr pellet method) or the clean ATR crystal (for the ATR method).[\[6\]](#)
- Spectral Acquisition: Place the sample in the spectrometer and collect the spectrum over a range of 4000-400 cm⁻¹.[\[6\]](#)
- Data Analysis: Identify the characteristic absorption bands and assign them to the corresponding functional groups.

Experimental Workflow



[Click to download full resolution via product page](#)

Diagram 2: Experimental workflow for FT-IR spectroscopy.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of the **Mefenidramium** cation, confirming its connectivity and structure. Due to the lack of publicly available experimental NMR data for **Mefenidramium**, the following chemical shifts are predicted based on the analysis of its structural analogue, diphenhydramine, and general principles of NMR spectroscopy.

Predicted Quantitative Data

Table 4: Predicted ¹H and ¹³C NMR Chemical Shifts for the **Mefenidramium** Cation

¹ H NMR	Predicted δ (ppm)	Multiplicity	Assignment	¹³ C NMR	Predicted δ (ppm)	Assignment
H-1	7.2-7.5	m	Aromatic protons	C-1	138-142	Quaternary aromatic C
H-2	5.5-5.8	t	CH-O	C-2	127-130	Aromatic CH
H-3	3.8-4.1	t	O-CH ₂	C-3	126-129	Aromatic CH
H-4	3.4-3.7	t	CH ₂ -N ⁺	C-4	125-128	Aromatic CH
H-5	3.1-3.4	s	N ⁺ -(CH ₃) ₃	C-5	80-85	CH-O
C-6	65-70	O-CH ₂				
C-7	60-65	CH ₂ -N ⁺				
C-8	50-55	N ⁺ -(CH ₃) ₃				

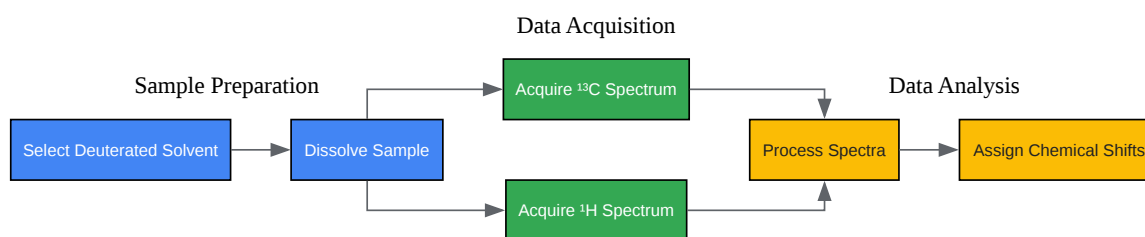
Note: Predicted values are for the **Mefenidramium** cation. The methyl sulfate anion would show a singlet at approximately 3.8 ppm in ¹H NMR and a peak around 50-55 ppm in ¹³C NMR.

Experimental Protocol

- Solvent Selection: Choose a suitable deuterated solvent in which the sample is soluble (e.g., Deuterated Methanol (CD₃OD), Deuterated Chloroform (CDCl₃), or Deuterium Oxide (D₂O)).
- Sample Preparation: Dissolve approximately 5-10 mg of **Mefenidramium** metilsulfate in 0.5-0.7 mL of the chosen deuterated solvent in an NMR tube.
- Instrumentation: Utilize a high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- Spectral Acquisition:
 - Acquire a ¹H NMR spectrum.
 - Acquire a ¹³C NMR spectrum.

- Consider performing 2D NMR experiments (e.g., COSY, HSQC) for unambiguous signal assignments.
- Data Processing and Analysis:
 - Process the raw data (Fourier transformation, phase correction, and baseline correction).
 - Reference the spectra using the residual solvent peak.
 - Integrate the signals in the ^1H NMR spectrum to determine proton ratios.
 - Assign the chemical shifts to the respective protons and carbons in the molecule.

Experimental Workflow



[Click to download full resolution via product page](#)

Diagram 3: Experimental workflow for NMR spectroscopy.

Mass Spectrometry (MS)

Mass spectrometry is used to determine the accurate mass of the **Mefenidramium** cation and to study its fragmentation pattern, which can aid in structural confirmation. As a pre-charged quaternary ammonium compound, electrospray ionization (ESI) in positive ion mode is the preferred technique.

Predicted Quantitative Data

Table 5: Predicted Mass Spectrometry Data for the **Mefenidramium** Cation

Parameter	Expected Value (m/z)	Description
$[M]^+$	270.19	Mefenidramium cation
$[M-CH_3]^+$	255.18	Loss of a methyl group from the quaternary amine
$[M-N(CH_3)_3]^+$	211.11	Loss of trimethylamine
$C_7H_7^+$	91.05	Tropylium ion (from benzhydryl group)
$C_4H_{10}N^+$	72.08	Fragment from the ethyl-trimethylammonium moiety

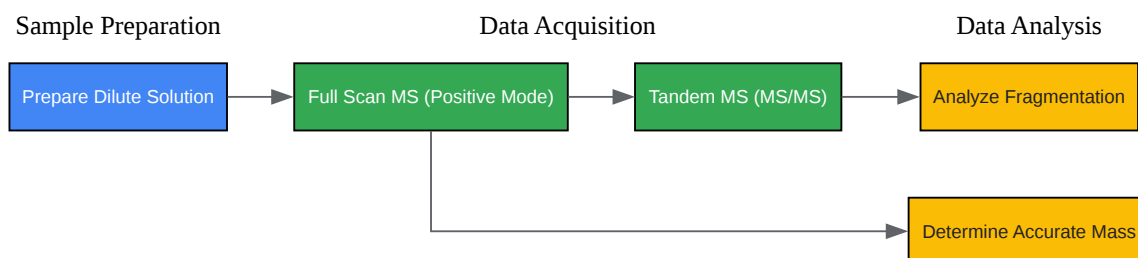
Note: The fragmentation of quaternary ammonium salts can be complex and may involve charge-remote fragmentation and Hofmann elimination.

Experimental Protocol

- Sample Preparation: Prepare a dilute solution of **Mefenidramium** metilsulfate (e.g., 1-10 µg/mL) in a suitable solvent for ESI, such as methanol or acetonitrile/water.
- Instrumentation: Use a mass spectrometer equipped with an electrospray ionization (ESI) source, capable of high-resolution mass measurement and tandem mass spectrometry (MS/MS).
- Data Acquisition:
 - Acquire a full scan mass spectrum in positive ion mode to determine the accurate mass of the **Mefenidramium** cation.
 - Perform tandem MS (MS/MS) on the parent ion (m/z 270.19) to obtain its fragmentation pattern.
- Data Analysis:
 - Determine the accurate mass and elemental composition of the parent ion.

- Analyze the fragmentation pattern to identify characteristic fragment ions and propose fragmentation pathways.

Experimental Workflow

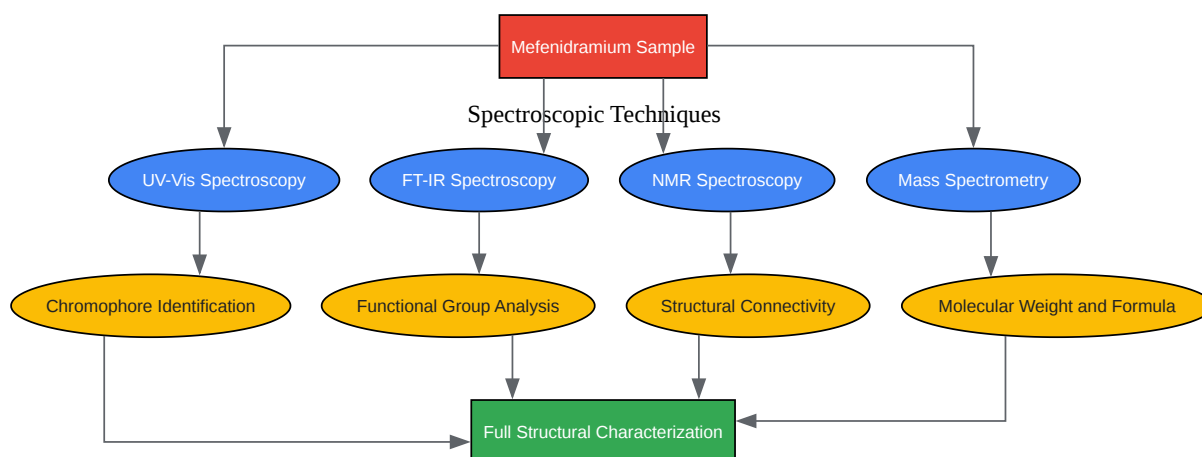


[Click to download full resolution via product page](#)

Diagram 4: Experimental workflow for Mass Spectrometry.

Integrated Spectroscopic Analysis

A comprehensive characterization of **Mefenidramium** is best achieved by integrating the data from multiple spectroscopic techniques.



[Click to download full resolution via product page](#)

Diagram 5: Integrated approach to **Mefenidramium** characterization.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. GSRS [gsrs.ncats.nih.gov]
- 2. benchchem.com [benchchem.com]
- 3. Mefenidramium Metilsulfate | C₁₉H₂₇NO₅S | CID 71533 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. echemi.com [echemi.com]
- 5. medkoo.com [medkoo.com]
- 6. benchchem.com [benchchem.com]

- To cite this document: BenchChem. [Spectroscopic Characterization of Mefenidramium: Application Notes and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b16105613/docs#spectroscopic-characterization-of-mefenidramium-application-notes-and-protocols>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)